

NBTIs-IN-5 MIC90 values against clinical isolates

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Compound Focus: NBTIs-IN-5

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Experimental Context

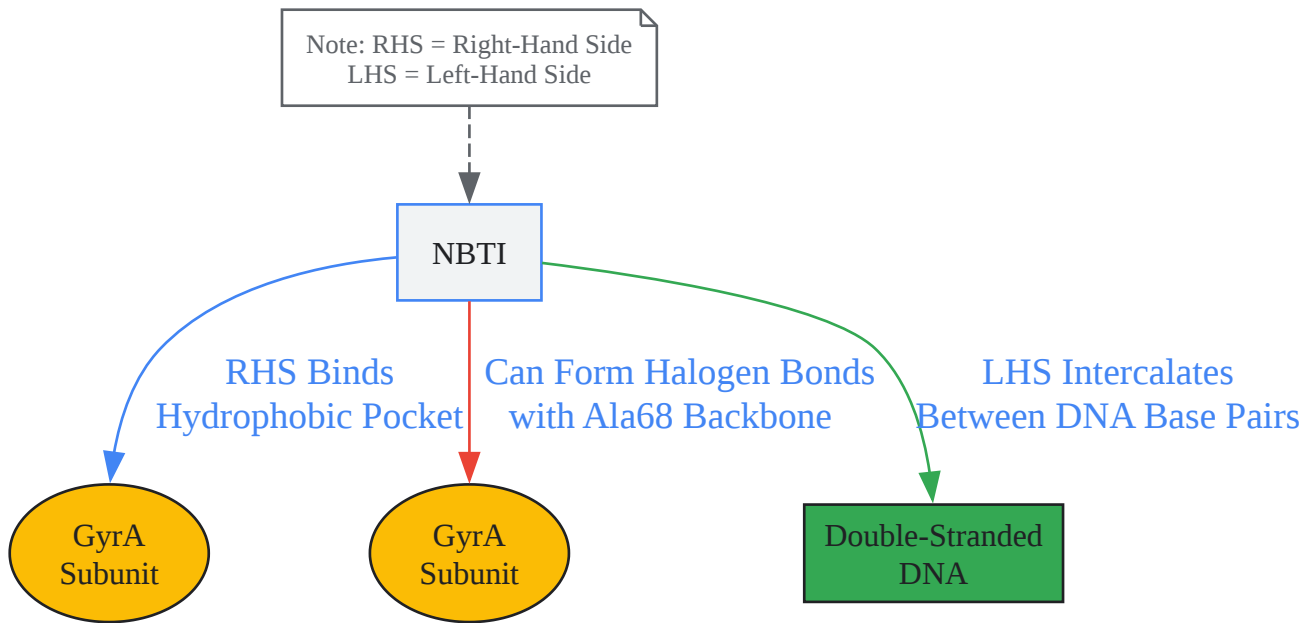
The data in the table above originates from a 2022 research study focused on the structure-activity relationship of a class of piperidine-4-carboxamides against *Mycobacterium abscessus* [1]. In this study:

- **NBTIs-IN-5** (also referred to as **Compound 5r** in the source publication) was one of the synthesized compounds evaluated for its anti-mycobacterial activity [1].
- The **MIC90** (Minimum Inhibitory Concentration required to inhibit the growth of 90% of the isolates) was determined to be **0.4 μM** specifically for *M. abscessus* [2].
- The **IC50** (Half Maximal Inhibitory Concentration) of **1.5 μM** reflects its potency in inhibiting the supercoiling activity of the purified *M. abscessus* DNA gyrase enzyme in a biochemical assay [1] [2].

The Mechanism of Action of NBTIs

Novel Bacterial Topoisomerase Inhibitors (NBTIs) are a promising class of antibiotics that target two essential bacterial enzymes: **DNA gyrase** and **topoisomerase IV** [3] [4]. Their mechanism is distinct from fluoroquinolones, which target the same enzymes but at a different site, thus avoiding cross-resistance [5] [6].

The diagram below illustrates the general structure and mechanism of NBTIs.



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- **Left-Hand Side (LHS):** This part of the molecule (e.g., a benzopyranopyrrolone or oxindole) is responsible for **intercalating between the DNA base pairs** at the enzyme-DNA interface [3] [6].
- **Linker:** A central chain (e.g., an aminopiperidine) that connects the LHS and RHS [7].
- **Right-Hand Side (RHS):** This part (e.g., a phenyl ring with specific substituents) binds into a **hydrophobic pocket** formed at the interface of the two GyrA (in gyrase) or ParC (in topoIV) subunits [7] [4]. Key interactions, such as **symmetrical bifurcated halogen bonds** with the backbone carbonyls of Ala68 residues, are crucial for high potency [7].

Comparison with Other NBTIs

While data for **NBTIs-IN-5** against a wide clinical panel is limited, other NBTIs in clinical development demonstrate the potential breadth of this class. The table below compares key candidates for context.

NBTI Candidate	Development Stage	Reported Spectrum & Potency (MIC90 ranges)	Key Features
NBTIs-IN-5	Research Compound	<i>M. abscessus</i> : 0.4 μ M [2]	Specific activity against a difficult-to-treat mycobacterium.

NBTI Candidate	Development Stage	Reported Spectrum & Potency (MIC90 ranges)	Key Features
Gepotidacin	Phase 3 Clinical Trials	Activity against <i>S. aureus</i> , <i>E. coli</i> , <i>N. gonorrhoeae</i> [6].	Oral drug for uUTI and gonorrhea; stabilizes single-strand DNA breaks [3] [6].

| **BWC0977** | Phase 1 Clinical Trials | Broad-spectrum vs. MDR Gram-negative/positive [6]. e.g., *E. coli*: 0.5 µg/mL, *K. pneumoniae*: 2 µg/mL, *P. aeruginosa*: 1 µg/mL [6]. | IV drug for MDR infections; optimized to minimize hERG channel inhibition [6]. |

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